

Essential Guidance for the Safe Disposal of SSR128129E

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Compound of Interest

Compound Name: SSR128129E

Cat. No.: B612013

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This document provides a comprehensive, step-by-step guide for the safe disposal of **SSR128129E**, a potent and selective allosteric inhibitor of fibroblast growth factor receptors (FGFRs).

Understanding SSR128129E: Key Safety Data

A thorough understanding of the compound's properties is the first step in safe handling and disposal. Below is a summary of key data for **SSR128129E**.

Property	Value	Reference
CAS Number	848318-25-2	[1]
Molecular Formula	C ₁₈ H ₁₅ N ₂ NaO ₄	[1]
Molecular Weight	346.31 g/mol	[1]
Storage Class	11 - Combustible Solids	[1]
WGK (Water Hazard Class)	WGK 3 (highly hazardous to water)	[1]

Immediate Safety and Handling Precautions

Before beginning any disposal procedure, ensure that appropriate personal protective equipment (PPE) is worn, including safety glasses, gloves, and a lab coat. Handle **SSR128129E** in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of any dust or aerosols.

Step-by-Step Disposal Protocol

The disposal of **SSR128129E** and its containers must be conducted in accordance with all applicable federal, state, and local environmental regulations.

- Waste Identification and Segregation:
 - Unused or expired **SSR128129E** should be treated as chemical waste.
 - Contaminated materials, such as pipette tips, vials, and gloves, must also be disposed of as chemical waste.
 - Segregate **SSR128129E** waste from other laboratory waste streams to prevent accidental reactions.
- Containerization:
 - Place all solid **SSR128129E** waste and contaminated disposables into a clearly labeled, sealed, and appropriate waste container. The container should be robust and compatible with the chemical.
 - For solutions of **SSR128129E**, use a designated, leak-proof container for liquid chemical waste. Do not mix with other solvent wastes unless compatibility has been confirmed.
- Labeling:
 - Clearly label the waste container with "Hazardous Waste" and the full chemical name: "**SSR128129E**".
 - Include the concentration and quantity of the waste.
 - Note the date of waste generation.

- Storage:
 - Store the sealed waste container in a designated, secure, and well-ventilated hazardous waste accumulation area.
 - Ensure the storage area is away from sources of ignition and incompatible materials.
- Professional Disposal:
 - Arrange for the collection and disposal of the hazardous waste through a licensed and certified environmental waste management company.
 - Provide the waste management company with the Material Safety Data Sheet (MSDS) for **SSR128129E** to ensure they have all necessary information for safe handling and disposal.

Experimental Workflow for SSR128129E Disposal

The following diagram illustrates the logical flow for the proper disposal of **SSR128129E**.



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SSR128129E Disposal Workflow

Disclaimer: This document is intended as a guide and does not replace the need to adhere to institutional safety protocols and local, state, and federal regulations. Always consult your institution's Environmental Health and Safety (EHS) department for specific guidance.

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References

- 1. FGFR Inhibitor, SSR128129E [sigmaaldrich.com]
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